

Application Note and Protocol: Flow Cytometry Analysis of Apoptosis Induced by PF-114

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Compound of Interest

Compound Name: DD202-114

Cat. No.: B15569619

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Introduction

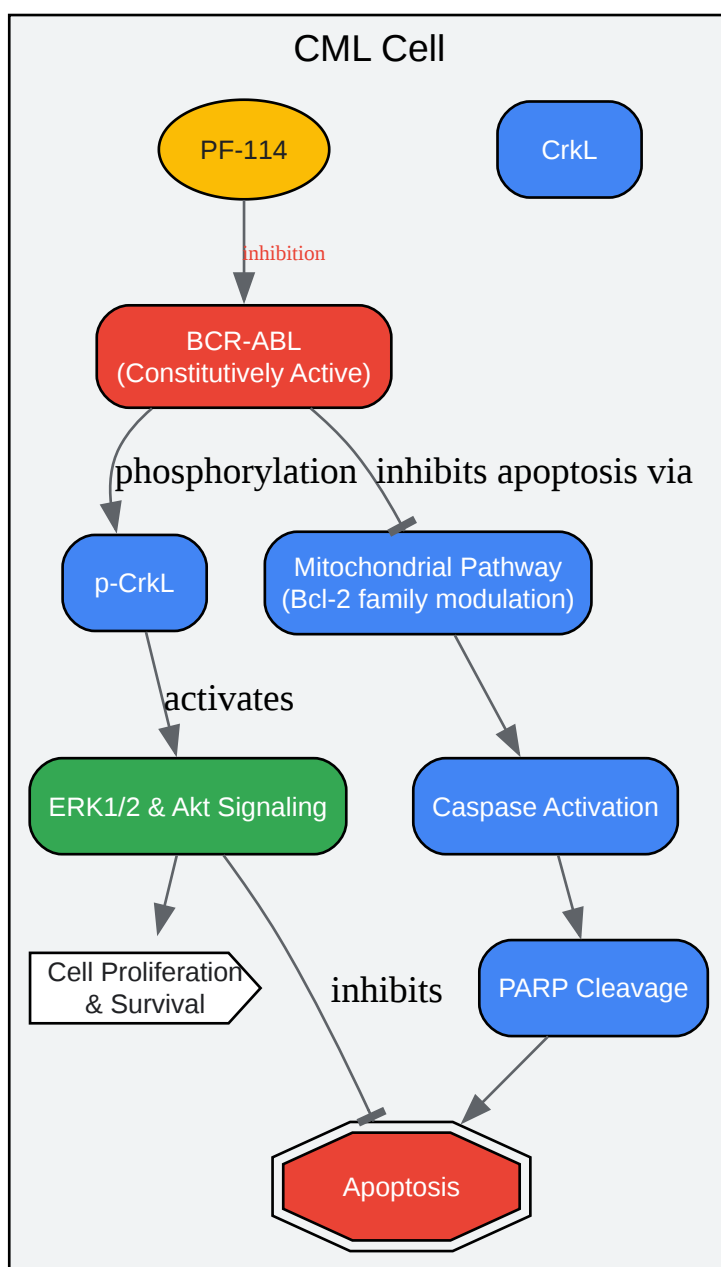
PF-114 is a third-generation selective inhibitor of BCR-ABL tyrosine kinase, demonstrating high potency against wild-type and mutant forms of BCR-ABL, including the clinically significant T315I mutation often associated with resistance to other tyrosine kinase inhibitors (TKIs).^{[1][2][3]} PF-114 has been shown to be a potent inducer of apoptosis in chronic myelogenous leukemia (CML) cells.^{[1][2]} Its mechanism of action involves the inhibition of BCR-ABL signaling, which leads to the dephosphorylation of downstream targets such as CrkL, and subsequent inhibition of pro-survival pathways including ERK1/2 and Akt. This ultimately results in cell cycle arrest and activation of the apoptotic cascade. Flow cytometry, in conjunction with Annexin V and Propidium Iodide (PI) staining, is a powerful technique to quantitatively assess the induction of apoptosis in cell populations following treatment with compounds like PF-114. This application note provides a detailed protocol for the analysis of PF-114-induced apoptosis and presents representative data.

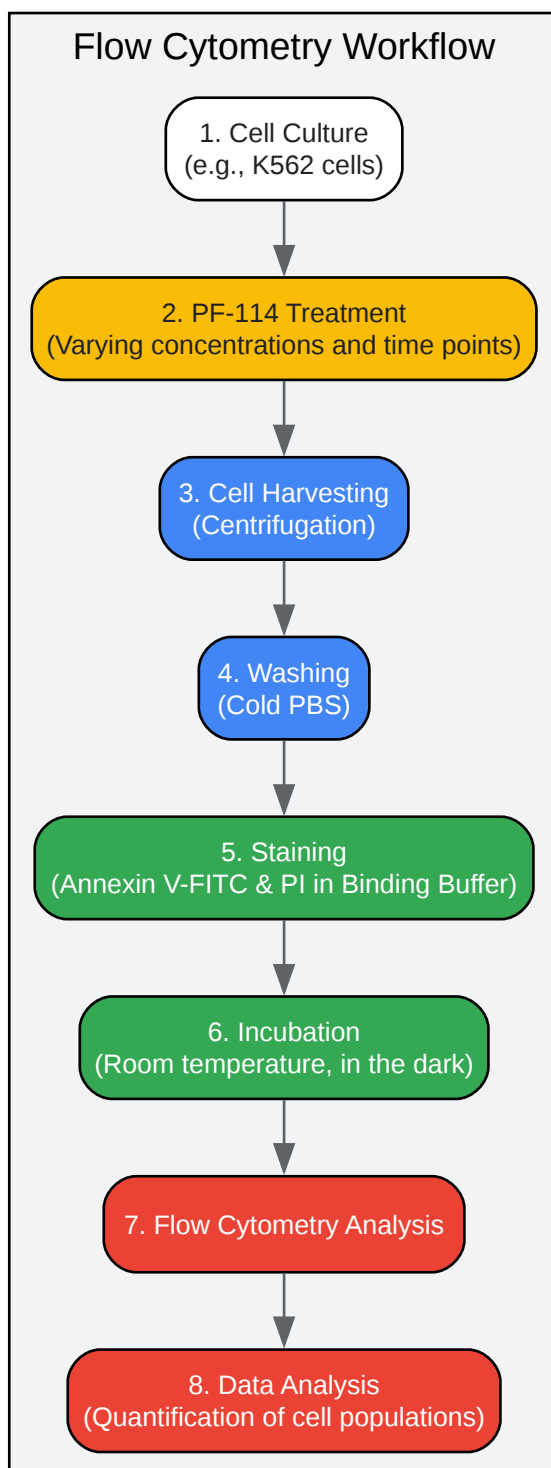
Data Presentation

The following table summarizes representative quantitative data from a hypothetical flow cytometry experiment analyzing apoptosis in K562 CML cells treated with varying concentrations of PF-114 for 48 hours. The data illustrates a dose-dependent increase in apoptotic cells.

PF-114 Concentration (nM)	Viable Cells (%) (Annexin V- / PI-)	Early Apoptotic Cells (%) (Annexin V+ / PI-)	Late Apoptotic/Necrotic Cells (%) (Annexin V+ / PI+)
0 (Vehicle Control)	95.2	2.5	2.3
1	85.1	10.3	4.6
10	60.7	25.8	13.5
100	25.4	45.1	29.5

Signaling Pathway of PF-114 Induced Apoptosis





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References

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